

"Myrrhterpenoid O basic physicochemical properties"

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An In-depth Technical Guide on the Core Physicochemical Properties of Myrrhterpenoid O

This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **Myrrhterpenoid O**, a sesquiterpenoid found in myrrh. The information is intended for researchers, scientists, and professionals in drug development who are interested in the characteristics of this natural compound. This document summarizes key quantitative data, outlines experimental protocols for its isolation and characterization, and visualizes relevant workflows and molecular relationships.

Core Physicochemical Properties

Myrrhterpenoid O is a guaiane-type sesquiterpenoid that has been isolated from the oleo-gum resin of Commiphora myrrha[1][2]. Its basic physicochemical properties are summarized in the table below.



Property	Value	Source
Molecular Formula	С16Н20О3	[3]
Molecular Weight	260.33 g/mol	[3]
CAS Number	2604667-43-6	[3][4]
Physical State	Colorless oil or white solid	[1][5]
Solubility	10 mM in DMSO	[3]
Melting Point	Not reported	
Boiling Point	Not reported	_
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Experimental Protocols

The isolation and structural elucidation of **Myrrhterpenoid O** involve multi-step chromatographic and spectroscopic techniques. The following protocols are based on methodologies described in the literature for the separation and identification of terpenoids from myrrh[1][2].

Isolation of Myrrhterpenoid O from Myrrh Resin

- Extraction: An ethanolic extract is obtained through the maceration and percolation of myrrh resin[1].
- Liquid-Liquid Partition: The crude extract is subjected to a liquid-liquid partition between methanol and n-heptane to separate compounds based on polarity[1].
- Chromatographic Separation: The resulting fractions are further purified using various chromatographic techniques.
 - Flash Chromatography: Initial separation is performed on a silica gel column using a gradient elution system, such as n-hexane and ethyl acetate[1][2].



 Preparative High-Performance Liquid Chromatography (HPLC): Fine purification of the fractions containing Myrrhterpenoid O is achieved through preparative HPLC.

Structural Elucidation

- Mass Spectrometry: The molecular formula of the isolated compound is determined using high-resolution electrospray ionization mass spectrometry (HRESIMS)[1][5].
- Nuclear Magnetic Resonance (NMR) Spectroscopy: The precise structure is elucidated using 1D (¹H and ¹³C) and 2D (COSY, HMBC, HSQC) NMR techniques[1]. These analyses help in assigning the proton and carbon signals and establishing the connectivity of the atoms within the molecule. It has been noted that for **Myrrhterpenoid O**, NOESY data were too weak to confirm the configuration, but its NMR signals are consistent with the structure of 2-methoxyfuranoguaia-9-ene-8-one, first published in 1983[1][2][5].

Visualizations

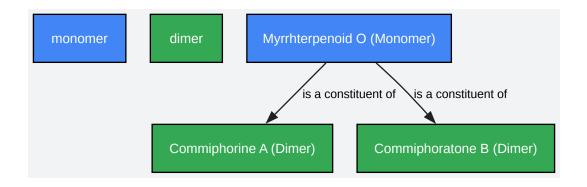
The following diagrams illustrate the experimental workflow for isolating **Myrrhterpenoid O** and its relationship to other natural products.



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Caption: Experimental workflow for the isolation and identification of Myrrhterpenoid O.





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Caption: Relationship of Myrrhterpenoid O to its dimeric forms.

Biological Activity and Potential Applications

Myrrhterpenoid O has been investigated for its biological activities. It is noted to have anti-infective properties and targets parasites, showing antiplasmodial effects[3]. The guaiane moiety of **Myrrhterpenoid O** is also found as a structural component in dimeric sesquiterpenes like commiphorine A and commiphoratone B[1][5]. Further research into its mechanism of action could provide opportunities for drug development, particularly in the area of anti-parasitic agents.

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